

# Essential Safety and Operational Guide for Handling Ethyl 4-(3-hydroxyphenyl)butanoate

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## Compound of Interest

Compound Name: Ethyl 4-(3-hydroxyphenyl)butanoate

Cat. No.: B178358

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For researchers, scientists, and drug development professionals, the safe and efficient handling of chemical reagents is paramount. This guide provides crucial safety and logistical information for **Ethyl 4-(3-hydroxyphenyl)butanoate** (CAS No. 160721-25-5), focusing on personal protective equipment (PPE), operational protocols, and disposal plans.<sup>[1]</sup> While a comprehensive Safety Data Sheet (SDS) with specific quantitative exposure limits for this compound is not readily available, the following guidance is based on the general safety protocols for aromatic esters.

## Quantitative Data Summary

Due to the limited availability of specific toxicological and exposure data for **Ethyl 4-(3-hydroxyphenyl)butanoate**, the following table includes key physical and chemical properties, alongside estimated hazard data based on structurally similar aromatic esters. These estimations should be used as a guideline, and a precautionary approach should always be taken.

Property	Value	Source/Methodology
Chemical Formula	C <sub>12</sub> H <sub>16</sub> O <sub>3</sub>	[1]
Molecular Weight	208.25 g/mol	[1]
CAS Number	160721-25-5	[1]
Appearance	White solid (estimated)	Based on similar aromatic esters[2]
Boiling Point	No data available	-
Melting Point	39-42 °C (for a similar compound)	[2]
Occupational Exposure Limit (OEL)	No data available (estimated as >10 mg/m <sup>3</sup> )	Based on the general low toxicity profile of similar aromatic esters. This is an estimation and should be treated with caution.
Flash Point	No data available	-
Solubility	Soluble in alcohol; insoluble in water (for a similar compound)	[3]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential to minimize exposure risk when handling **Ethyl 4-(3-hydroxyphenyl)butanoate**. The following recommendations are based on best practices for handling aromatic esters.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles that provide a complete seal around the eyes are mandatory. A face shield should be worn in addition to goggles when there is a significant splash hazard.
Hand Protection	Chemical-resistant gloves	Butyl rubber or Viton® gloves are recommended for handling aromatic esters. Nitrile gloves may offer limited protection and should be used only for short durations with no direct, prolonged contact. Always inspect gloves for integrity before use.
Body Protection	Laboratory Coat	A standard, long-sleeved laboratory coat should be worn and kept fully fastened to protect against skin contact. For larger quantities, a chemical-resistant apron over the lab coat is advised.
Respiratory Protection	Not generally required under normal use	Work should be conducted in a well-ventilated area or a chemical fume hood. If aerosols or dust may be generated and engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is recommended.
Foot Protection	Closed-toe shoes	Sturdy, closed-toe shoes must be worn in the laboratory to

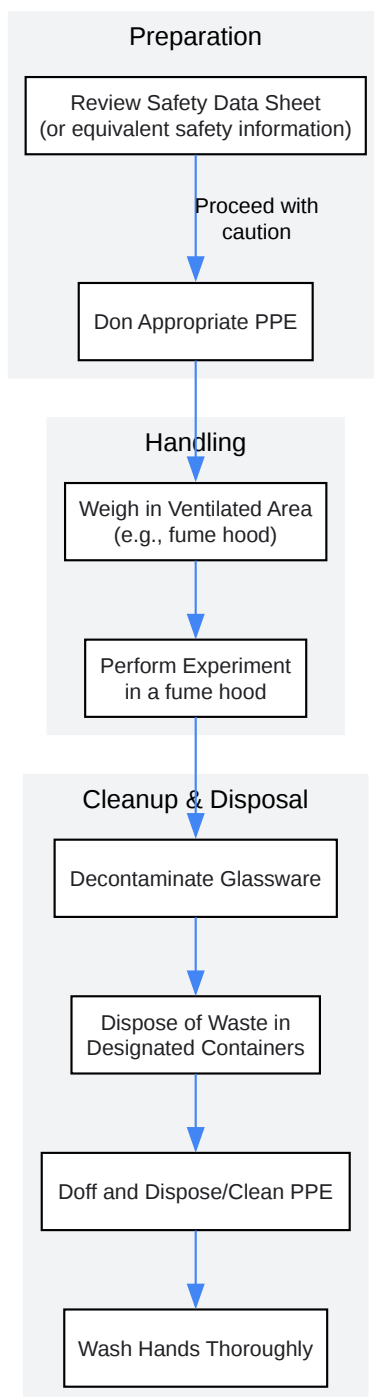
protect against spills and  
falling objects.[\[4\]](#)

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## Operational Plan: Safe Handling Workflow

Adherence to a standardized workflow is critical for minimizing the risk of exposure and ensuring the integrity of the experiment.

## Safe Handling Workflow for Ethyl 4-(3-hydroxyphenyl)butanoate



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Safe handling workflow diagram.

## Disposal Plan

Proper disposal of **Ethyl 4-(3-hydroxyphenyl)butanoate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

### Waste Characterization and Segregation:

- **Solid Waste:** Unused or contaminated solid **Ethyl 4-(3-hydroxyphenyl)butanoate** should be collected in a clearly labeled, sealed container designated for non-halogenated organic solid waste.
- **Liquid Waste:** Solutions containing **Ethyl 4-(3-hydroxyphenyl)butanoate** should be collected in a labeled, sealed container for non-halogenated organic liquid waste.<sup>[5]</sup> Do not mix with halogenated solvents.
- **Contaminated Materials:** Used weighing paper, gloves, and other contaminated disposable materials should be placed in a sealed bag or container and disposed of as solid chemical waste.

### Disposal Procedure:

- **Labeling:** All waste containers must be accurately labeled with the full chemical name, concentration, and hazard information.
- **Storage:** Store waste containers in a designated, well-ventilated, and secondary containment area, away from incompatible materials.<sup>[6]</sup><sup>[7]</sup>
- **Collection:** Arrange for collection by a licensed chemical waste disposal service in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.<sup>[8]</sup>

### Empty Container Disposal:

Empty containers must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate should be collected and disposed of as hazardous liquid waste.<sup>[5]</sup> After thorough rinsing and air-drying, the container can be disposed of according to institutional guidelines for decontaminated glassware or plastic.

By adhering to these safety and logistical protocols, researchers can handle **Ethyl 4-(3-hydroxyphenyl)butanoate** with confidence, ensuring both personal safety and the integrity of their work.

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## References

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